

# Technical Guide: Physicochemical Properties of (s)-1-n-Benzyl-2-cyano-pyrrolidine

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## Compound of Interest

Compound Name: (s)-1-n-Benzyl-2-cyano-pyrrolidine

Cat. No.: B1593233

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## Introduction

**(s)-1-n-Benzyl-2-cyano-pyrrolidine** is a chiral heterocyclic compound belonging to the cyanopyrrolidine class of molecules. This structural motif is of significant interest in medicinal chemistry, particularly in the development of inhibitors for dipeptidyl peptidase-IV (DPP-IV), a key enzyme in glucose homeostasis.<sup>[1]</sup> Understanding the physicochemical properties of this compound is crucial for its synthesis, formulation, and biological activity assessment. This guide provides a comprehensive overview of the known and estimated physicochemical properties of **(s)-1-n-Benzyl-2-cyano-pyrrolidine**, detailed experimental protocols for their determination, and an illustrative diagram of its relevant biological signaling pathway.

## Physicochemical Properties

Quantitative experimental data for **(s)-1-n-Benzyl-2-cyano-pyrrolidine** is not readily available in the public domain. The following tables summarize the basic molecular information and provide estimated values for key physicochemical properties based on structurally related compounds.

Table 1: General Information

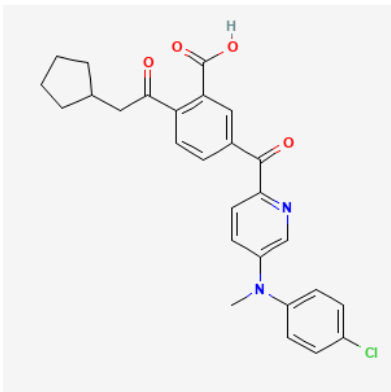
Property	Value	Source
Chemical Name	(s)-1-n-Benzyl-2-cyano-pyrrolidine	N/A
CAS Number	928056-25-1	[2][3]
Molecular Formula	C <sub>12</sub> H <sub>14</sub> N <sub>2</sub>	[2][3]
Molecular Weight	186.26 g/mol	[2][3]
Chemical Structure		N/A

Table 2: Estimated Physicochemical Properties

Property	Estimated Value	Basis for Estimation
Melting Point (°C)	Not available. Likely a crystalline solid at room temperature.	The related compound (S)-1-Boc-2-cyanopyrrolidine is a solid with a melting point of 33-36°C.[4]
Boiling Point (°C)	> 200 °C (at atmospheric pressure)	N-benzylpyrrolidine has a boiling point of 277.57°C (rough estimate).[5] N-Benzyl-3-pyrrolidone boils at 140.5 °C under reduced pressure (0.4 mmHg).[6]
Solubility	Soluble in common organic solvents (e.g., ethanol, DMSO, DMF). Limited solubility in water.	N-benzylpyrrolidine is soluble in many organic solvents. The presence of the polar cyano group may slightly increase water solubility compared to N-benzylpyrrolidine.
pKa	~10.36	The pKa of $\alpha$ -Benzylpyrrolidine is reported as 10.36.[7] The electronic effect of the cyano group at the 2-position would likely decrease the basicity of the pyrrolidine nitrogen slightly.

## Experimental Protocols

Detailed experimental procedures for determining the key physicochemical properties of **(s)-1-n-Benzyl-2-cyano-pyrrolidine** are provided below. These are generalized methods applicable to organic compounds of this nature.

### Melting Point Determination

The melting point of a crystalline solid can be determined using a capillary melting point apparatus.

Procedure:

- A small amount of the finely powdered, dry sample is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady rate (e.g., 1-2 °C per minute) near the expected melting point.
- The temperature range from the point at which the first drop of liquid appears to the temperature at which the entire sample is liquid is recorded as the melting range.

## Boiling Point Determination

For a liquid, the boiling point can be determined by distillation or using a micro-method.

Procedure (Micro-method):

- A small volume of the liquid is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed in the test tube.
- The test tube is attached to a thermometer and heated in a suitable bath.
- As the liquid heats, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat is removed, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

## Solubility Determination

The solubility of the compound in various solvents can be determined qualitatively.

Procedure:

- To a small, known amount of the compound (e.g., 10 mg) in a test tube, add a small volume (e.g., 0.5 mL) of the solvent to be tested (e.g., water, ethanol, dichloromethane, hexane).

- The mixture is agitated vigorously for a set period (e.g., 1 minute).
- Visual inspection determines if the compound has dissolved completely, partially, or not at all.
- If the compound dissolves, further solvent can be added to determine an approximate solubility limit.

## pKa Determination by Potentiometric Titration

The acid dissociation constant (pKa) of the protonated form of the pyrrolidine nitrogen can be determined by potentiometric titration.

Procedure:

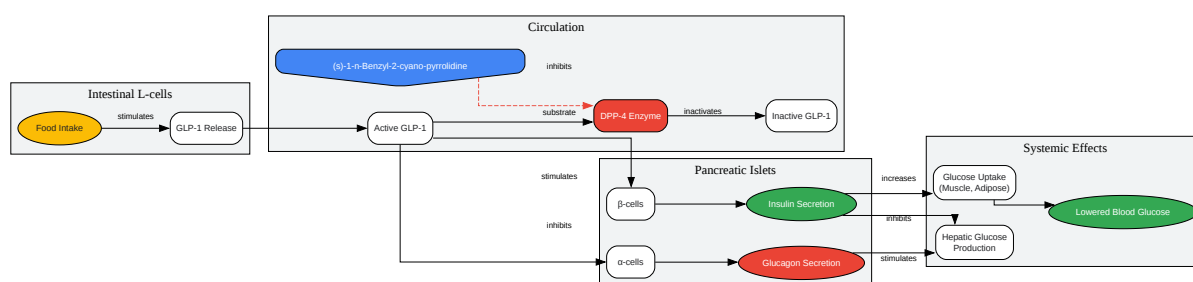
- A known concentration of the compound is dissolved in a suitable solvent, typically a mixture of water and an organic co-solvent like methanol or ethanol.
- The solution is placed in a beaker with a calibrated pH electrode and a stirrer.
- A standardized solution of a strong acid (e.g., HCl) is added in small, precise increments.
- The pH of the solution is recorded after each addition.
- A titration curve is generated by plotting the pH versus the volume of titrant added.
- The pKa is determined from the pH at the half-equivalence point of the titration curve.

## Biological Context and Signaling Pathway

**(s)-1-n-Benzyl-2-cyano-pyrrolidine** belongs to a class of compounds known to be potent inhibitors of dipeptidyl peptidase-IV (DPP-IV).<sup>[1]</sup> DPP-IV is a serine protease that plays a critical role in glucose metabolism by inactivating incretin hormones, such as glucagon-like peptide-1 (GLP-1).<sup>[8][9]</sup> By inhibiting DPP-IV, **(s)-1-n-Benzyl-2-cyano-pyrrolidine** can increase the levels of active GLP-1, leading to a cascade of downstream effects that help regulate blood glucose levels. This makes it a compound of interest for the development of therapeutics for type 2 diabetes.

## DPP-IV Inhibition Signaling Pathway

The following diagram illustrates the signaling pathway affected by the inhibition of DPP-IV by compounds like **(s)-1-n-Benzyl-2-cyano-pyrrolidine**.



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Caption: DPP-IV inhibition pathway.

## Conclusion

This technical guide provides a summary of the available physicochemical information for **(s)-1-n-Benzyl-2-cyano-pyrrolidine**. While specific experimental data for several key properties are lacking, this document offers estimations based on related compounds and outlines the standard experimental protocols for their determination. The crucial role of this compound class as DPP-IV inhibitors is highlighted, with a detailed diagram of the relevant signaling pathway. This information serves as a valuable resource for researchers and professionals involved in

the development of novel therapeutics targeting DPP-IV for the management of type 2 diabetes.

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